

Physical properties of 4-Chlorobenzenesulfonic acid (melting point, solubility)

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Compound of Interest

Compound Name: 4-Chlorobenzenesulfonic acid

Cat. No.: B151769

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A Technical Guide to the Physical Properties of 4-Chlorobenzenesulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-chlorobenzenesulfonic acid**, a compound of significant interest in various chemical and pharmaceutical applications. This document outlines its melting point and solubility characteristics, supported by detailed experimental protocols for their determination.

Core Physical Properties

4-Chlorobenzenesulfonic acid (CAS No: 98-66-8), with the chemical formula $C_6H_5ClO_3S$, typically appears as a white to off-white or grayish-beige crystalline solid or flaked solid.^{[1][2][3]} It is an important intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.^[1] The compound is known to be hygroscopic, meaning it can absorb moisture from the air, which may affect its physical state and properties.^[4] Therefore, it should be stored in a dry environment.^{[1][4]}

Quantitative Data Summary

The following table summarizes the reported melting point and solubility data for **4-chlorobenzenesulfonic acid**. It is important to note the variations in reported melting points, which may be attributed to the presence of hydrates or impurities.

Physical Property	Value	Notes
Melting Point	67 °C	Reported for the monohydrate form.[5]
102 °C	[6][7][8]	
137 °C	[1]	
Solubility		
Water	Highly soluble / Soluble	The sulfonic acid group is polar and forms hydrogen bonds with water.[1][2][3][4]
Ethanol	Soluble	[2][3]
Acetone	Considerable solubility	[4]
Chloroform	Slightly soluble	[2]
Ether	Practically insoluble	[5]
Benzene	Practically insoluble	[5]

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the melting point and solubility of a solid organic compound like **4-chlorobenzenesulfonic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the range.[9]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[9]
- Capillary tubes[9]

- Thermometer[9]
- Mortar and pestle (if sample is not a fine powder)[10]

Procedure:

- Sample Preparation: A small amount of the dry, finely powdered **4-chlorobenzenesulfonic acid** is packed into a capillary tube to a height of 2-3 mm.[11] The tube is tapped gently to ensure the sample is compact at the bottom.[11]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[11]
- Approximate Melting Point Determination: A rapid heating rate (5-10 °C per minute) is initially used to determine an approximate melting point range.[11]
- Accurate Melting Point Determination: The apparatus is allowed to cool to at least 20 °C below the approximate melting point. A fresh sample is used, and the temperature is raised slowly, at a rate of approximately 2 °C per minute, as it approaches the expected melting point.[11]
- Data Recording: The temperature at which the first crystal begins to melt and the temperature at which the last crystal melts are recorded. This range represents the melting point of the sample.[11]

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The principle of "like dissolves like" is a useful guideline, where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents.[12]

Apparatus:

- Small test tubes
- Vortex mixer or shaker

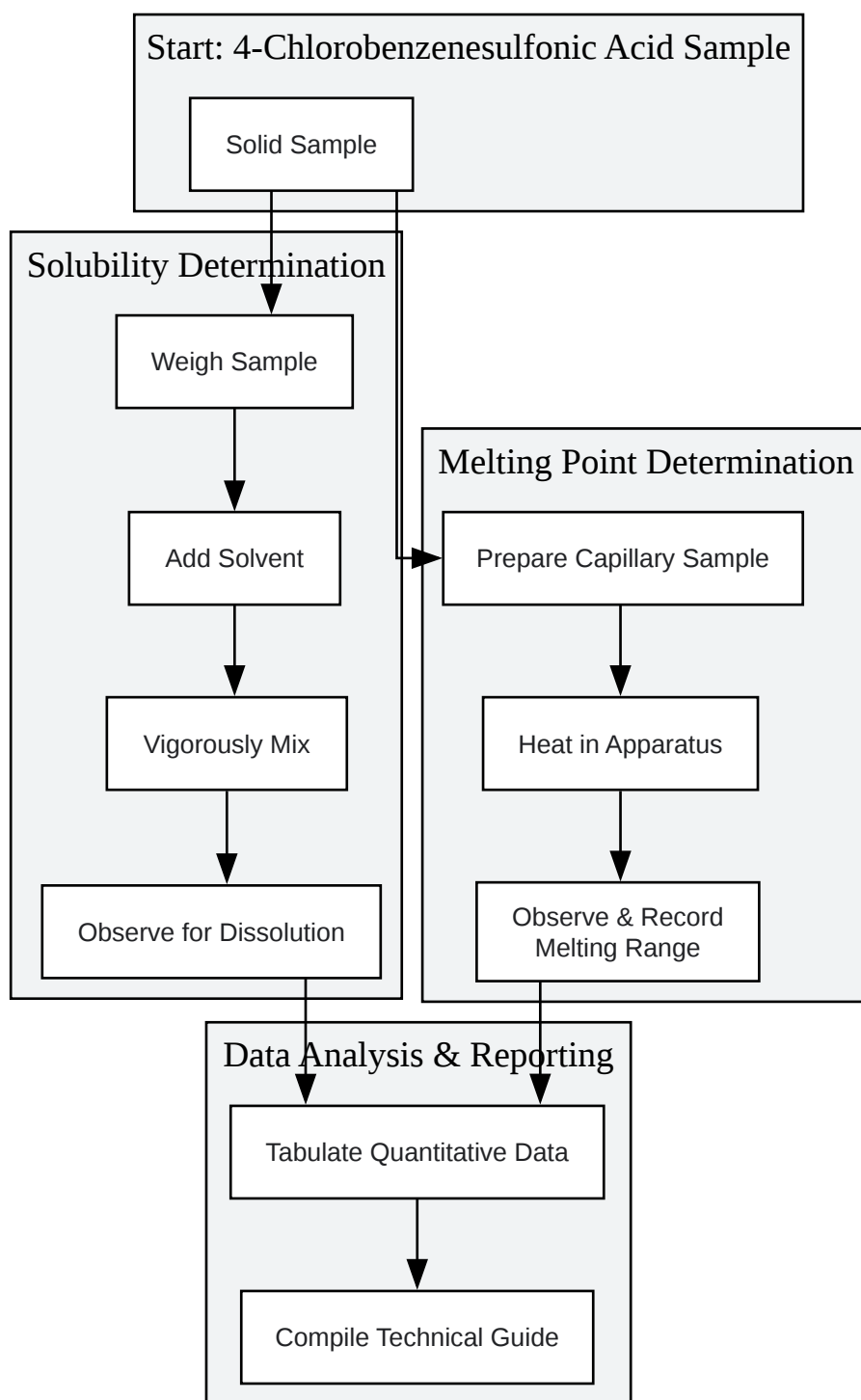
- Graduated pipettes or cylinders

Procedure:

- **Sample Preparation:** A pre-weighed amount of **4-chlorobenzenesulfonic acid** (e.g., 25 mg) or a measured volume (e.g., 0.05 mL if in liquid form, though it is a solid at room temperature) is placed into a small test tube.[\[13\]](#)
- **Solvent Addition:** A specific volume of the solvent (e.g., 0.75 mL) is added to the test tube in small portions.[\[13\]](#)
- **Mixing:** After each addition of the solvent, the test tube is shaken vigorously to facilitate dissolution.[\[13\]](#)
- **Observation:** The mixture is observed to determine if the solid has completely dissolved. If the compound dissolves, it is recorded as soluble in that solvent. If a solid remains, it is recorded as insoluble. For liquid-liquid mixtures, the formation of a single layer indicates miscibility (soluble), while two distinct layers indicate immiscibility (insoluble).[\[12\]](#)
- **Systematic Testing:** This procedure is repeated for a range of solvents with varying polarities, such as water, ethanol, acetone, chloroform, ether, and benzene, to establish a comprehensive solubility profile.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of **4-chlorobenzenesulfonic acid**.



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Caption: Workflow for Physical Property Characterization.

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- To cite this document: BenchChem. [Physical properties of 4-Chlorobenzenesulfonic acid (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151769#physical-properties-of-4-chlorobenzenesulfonic-acid-melting-point-solubility]

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